

Technical Guide: 2-Isopropylbenzaldehyde (CAS: 6502-22-3)

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Compound of Interest

Compound Name: 2-Isopropylbenzaldehyde

Cat. No.: B3021911

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties and safety protocols for **2-isopropylbenzaldehyde**. The following sections detail its identifiers, physical and chemical properties, and essential safety and handling information to ensure its proper use in a laboratory setting.

Chemical Identification and Properties

2-Isopropylbenzaldehyde is an organic compound with the chemical formula C₁₀H₁₂O.[1] It is a substituted benzaldehyde with an isopropyl group at the ortho position.

Quantitative Data Summary

The following table summarizes the key quantitative data for **2-isopropylbenzaldehyde**.

Property	Value	Reference
CAS Number	6502-22-3	[1] [2]
Molecular Formula	C10H12O	[1] [2]
Molecular Weight	148.2 g/mol	[1]
Physical Form	Liquid	[2]
Purity	95%	[2]
Storage Temperature	2-8°C	[2]

Safety Information

Proper handling of **2-isopropylbenzaldehyde** is crucial to ensure laboratory safety. This section outlines the GHS classifications and necessary precautionary measures.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard information for **2-isopropylbenzaldehyde**:

Hazard Class	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	Irritant
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	Irritant
Specific Target Organ Toxicity	H335: May cause respiratory irritation	Warning	Irritant

This data is based on available safety information.[\[2\]](#)

Precautionary Statements

The following precautionary statements should be strictly followed when handling **2-isopropylbenzaldehyde**:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Experimental Protocols: Safe Handling and Storage

The following protocols are general guidelines for the safe handling, storage, and disposal of **2-isopropylbenzaldehyde** in a research environment.

Personal Protective Equipment (PPE)

- Eye Protection: Wear tight-sealing safety goggles or a face shield.
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.
- Body Protection: Wear protective clothing to prevent skin contact.

Handling Procedures

- Ensure adequate ventilation in the handling area.
- Avoid direct contact with skin and eyes.
- Do not ingest or inhale.
- Keep away from open flames, hot surfaces, and sources of ignition.[3]
- Wash hands thoroughly after handling.

Storage

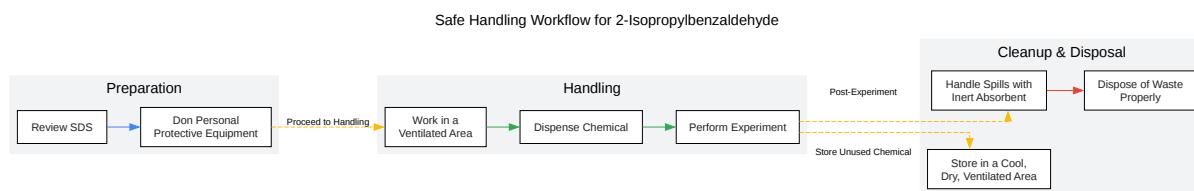
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store under an inert atmosphere.[2]
- Recommended storage temperature is between 2-8°C.[2]
- Incompatible materials to avoid are strong oxidizing agents and strong bases.[3]

Spill and Disposal Procedures

- Spill Containment: In case of a spill, remove all sources of ignition. Use an inert absorbent material to soak up the chemical.[3]
- Disposal: Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations. Do not release into the environment.[3]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-isopropylbenzaldehyde**, from preparation to disposal.



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